

3,3-Dimethylcyclohexyl methyl ketone IUPAC name

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Compound of Interest

Compound Name: 3,3-Dimethylcyclohexyl methyl ketone

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An In-depth Technical Guide to 1-(3,3-dimethylcyclohexyl)ethanone For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(3,3-dimethylcyclohexyl)ethanone, also known by its common name **3,3-Dimethylcyclohexyl methyl ketone** and trade name Herbac, is a fine fragrance compound utilized in the cosmetic industry.^{[1][2]} This technical guide provides a comprehensive overview of its chemical properties, synthesis, and biological activity, with a focus on experimental data and methodologies for the scientific community.

IUPAC Name: 1-(3,3-dimethylcyclohexyl)ethanone^[1]

Chemical and Physical Properties

The fundamental properties of 1-(3,3-dimethylcyclohexyl)ethanone are summarized below. This data is crucial for its application in various experimental and industrial settings.

Property	Value	Reference
Molecular Formula	C10H18O	[1][3]
Molecular Weight	154.25 g/mol	
CAS Number	25304-14-7	[3]
Appearance	Colorless liquid	[1][3]
Boiling Point	202.8°C at 760 mmHg	[1][3]
Density	0.875 g/cm ³	[1][3]
Flash Point	82 °C	[3]
Refractive Index	1.437	[1][3]
Vapor Pressure	0.287 mmHg at 25°C	[3]
LogP	2.79180	[3]
SMILES	<chem>CC(=O)C1CCCC(C1)(C)C</chem>	[1]
InChI Key	DXIWBWIDAYBUDF-UHFFFAOYSA-N	[4]

Synthesis Protocols

Several synthetic routes for ketones with similar structures have been described. These methodologies can be adapted for the synthesis of 1-(3,3-dimethylcyclohexyl)ethanone.

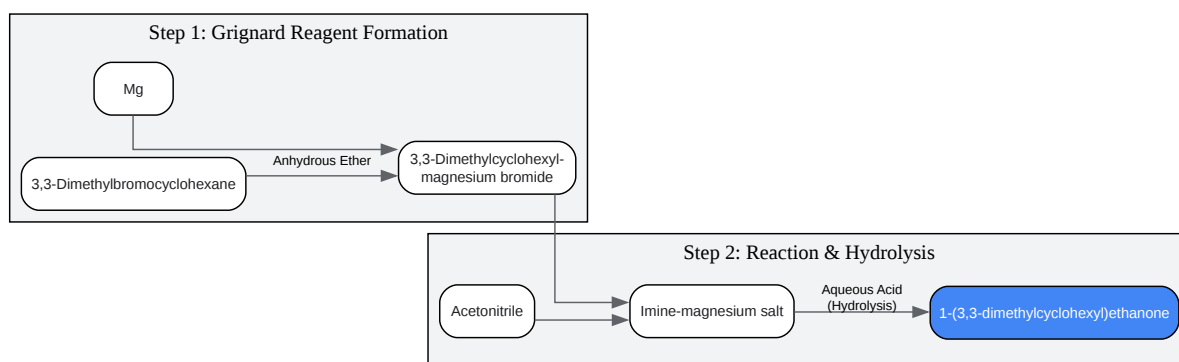
Synthesis via Grignard Reaction with a Nitrile

A common method for preparing ketones involves the reaction of a Grignard reagent with a nitrile.[5] For the synthesis of 1-(3,3-dimethylcyclohexyl)ethanone, this would involve the reaction of cyclohexylmagnesium bromide with acetonitrile, followed by an aqueous workup.[5]

Experimental Protocol:

- Preparation of Grignard Reagent: Prepare 3,3-dimethylcyclohexylmagnesium bromide by reacting 3,3-dimethylbromocyclohexane with magnesium turnings in anhydrous ether.

- **Reaction with Nitrile:** Add acetonitrile ($\text{CH}_3\text{C}\equiv\text{N}$) dropwise to the freshly prepared Grignard reagent solution under anhydrous conditions.[5]
- **Hydrolysis:** The intermediate imine-magnesium salt is then hydrolyzed with an aqueous acid (e.g., H_2SO_4 or HCl) to yield the final ketone product.
- **Purification:** The crude product is purified by extraction and subsequent distillation.



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Caption: Synthesis of 1-(3,3-dimethylcyclohexyl)ethanone via Grignard reaction.

Synthesis from Dimedone

A multi-step synthesis starting from dimedone (5,5-dimethylcyclohexane-1,3-dione) can also be employed. This process involves the catalytic reduction of dimedone to 3,3-dimethylcyclohexan-1-one, followed by further reactions.[6]

Experimental Protocol:

- **Reduction of Dimedone:** Dimedone is reduced to 3,3-dimethylcyclohexan-1-one. This can be achieved via a two-step reaction sequence through a monotosylhydrazone intermediate or

by catalytic hydrogenation in the presence of a palladium on charcoal catalyst.[6]

- Ethynylation: The resulting 3,3-dimethylcyclohexan-1-one undergoes ethynylation with ethyne in a basic medium to produce 1-ethynyl-1-hydroxy-3,3-dimethylcyclohexane.[6]
- Rearrangement: A Rupe rearrangement of the 1-ethynyl-3,3-dimethyl-1-cyclohexanol is then performed to yield methyl-3,3-dimethylcyclohexenyl-ketone.[6]
- Hydrogenation: The final step involves the catalytic hydrogenation of the cyclohexenyl ring to the corresponding cyclohexane, yielding 1-(3,3-dimethylcyclohexyl)ethanone.

Biological Activity and Metabolism

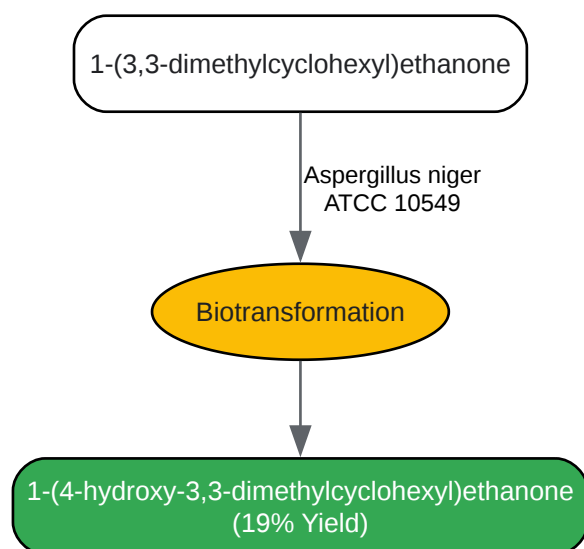
1-(3,3-dimethylcyclohexyl)ethanone is a member of the alkyl cyclic ketones fragrance group.[2] [7] Toxicological assessments have found these materials to have low acute toxicity and a low potential for skin sensitization in humans at current usage levels.[7]

Microbial Biotransformation

Studies have been conducted on the microbial transformation of 1-(3,3-dimethylcyclohexyl)ethanone to create new derivatives. The fungus *Aspergillus niger* has been shown to biotransform the substrate into a hydroxylated derivative.[2]

Experimental Protocol: Fungal Biotransformation

- Culture Preparation: *Aspergillus niger* ATCC 10549 is grown in a suitable culture medium.
- Substrate Addition: 1-(3,3-dimethylcyclohexyl)ethanone is added to the fungal culture.
- Incubation: The culture is incubated, allowing the fungus to metabolize the substrate.
- Extraction and Analysis: The metabolites are extracted from the culture medium. The structure of the resulting product, 1-(4-hydroxy-3,3-dimethylcyclohexyl)ethanone, is determined using NMR and GC-MS spectroscopic methods.[2] The reported yield for this specific transformation is 19%.[2]



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Caption: Microbial biotransformation of the target ketone by A. niger.

Postulated Mammalian Metabolism

While specific mammalian metabolism studies for 1-(3,3-dimethylcyclohexyl)ethanone are not available, a general metabolic pathway is postulated for alkyl cyclic ketones. The primary pathway is the reduction of the ketone group by alcohol dehydrogenases and carbonyl reductases to form a secondary alcohol.[7] This alcohol metabolite can then be conjugated with glucuronic acid and excreted.[7]



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Caption: Postulated metabolic pathway of alkyl cyclic ketones in mammals.

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